

Technical Dossier: Molecular Weight Determination of Methyl 3-(1-aminoethyl)benzoate hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-(1-aminoethyl)benzoate hydrochloride

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Introduction

This document provides a detailed technical overview of the molecular weight of **Methyl 3-(1-aminoethyl)benzoate hydrochloride**, a compound of interest in pharmaceutical synthesis and medicinal chemistry.^{[1][2]} As a critical parameter, the molecular weight influences stoichiometry in chemical reactions, informs analytical characterization, and is fundamental to drug formulation and development. This guide outlines the foundational data and calculation methodology for this specific compound.

Compound Identification

- Chemical Name: **Methyl 3-(1-aminoethyl)benzoate hydrochloride**^{[1][2]}
- Molecular Formula: $C_{10}H_{14}ClNO_2$ ^{[1][2][3]}
- Structure: The molecule consists of a benzoate methyl ester substituted at the meta-position with a 1-aminoethyl group, which is protonated to form a hydrochloride salt.

Experimental Protocols: Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms.

The protocol for determining the molecular weight of **Methyl 3-(1-aminoethyl)benzoate hydrochloride** is a computational method based on its molecular formula.

Methodology:

- Elemental Identification: The molecular formula ($C_{10}H_{14}ClNO_2$) is first broken down to identify the constituent elements and the number of atoms for each: Carbon (C), Hydrogen (H), Chlorine (Cl), Nitrogen (N), and Oxygen (O).
- Atomic Weight Aggregation: The standard atomic weight of each element is obtained from the IUPAC Periodic Table of the Elements.
- Summation: The number of atoms of each element is multiplied by its respective atomic weight. These values are then summed to yield the total molecular weight of the compound. The unit for molecular weight is grams per mole (g/mol).

Data Presentation

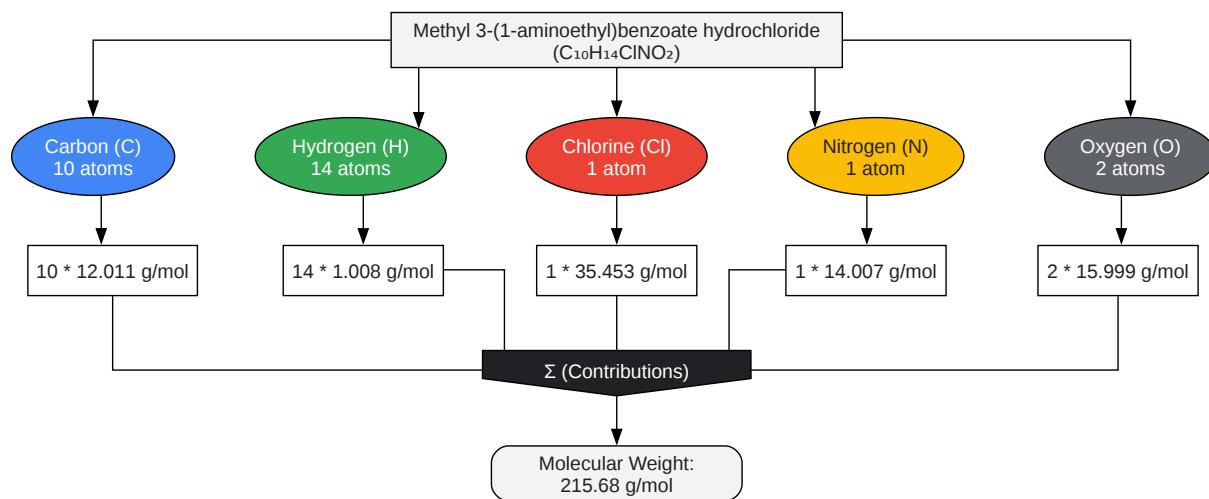
The quantitative data used for the molecular weight calculation is summarized in the table below for clarity and ease of reference.

Element	Symbol	Number of Atoms	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	10	12.011	120.110
Hydrogen	H	14	1.008	14.112
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total		215.68		

Based on this calculation, the molecular weight of **Methyl 3-(1-aminoethyl)benzoate hydrochloride** is 215.68 g/mol .[\[1\]](#)[\[2\]](#)

Visualization of Molecular Weight Derivation

The following diagram illustrates the logical workflow for calculating the molecular weight from the compound's molecular formula.



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Caption: Molecular weight calculation workflow.

Conclusion

The molecular weight of **Methyl 3-(1-aminoethyl)benzoate hydrochloride** has been computationally determined to be 215.68 g/mol . This value is derived from its molecular formula, C₁₀H₁₄ClNO₂, and the standard atomic weights of its constituent elements. This

information is foundational for any quantitative work involving this compound in a research or drug development setting.

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References

- 1. (S)-Methyl 3-(1-aminoethyl)benzoate hydrochloride [myskinrecipes.com]
- 2. Methyl 3-(1-Aminoethyl)benzoate Hydrochloride [myskinrecipes.com]
- 3. Methyl 3-(2-aminoethyl)benzoate hydrochloride | C10H14CINO2 | CID 69048308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Dossier: Molecular Weight Determination of Methyl 3-(1-aminoethyl)benzoate hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b566945#methyl-3-1-aminoethyl-benzoate-hydrochloride-molecular-weight>

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